

An In-depth Technical Guide to the Synthesis and Characterization of Hydroxyfenbendazole-d3

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Compound of Interest

Compound Name: Hydroxyfenbendazole-d3

Cat. No.: B15559782

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This technical guide provides a comprehensive overview of the synthesis and characterization of **Hydroxyfenbendazole-d3**, a deuterated analog of a primary metabolite of the anthelmintic drug fenbendazole. This isotopically labeled internal standard is crucial for accurate quantification in metabolic studies, pharmacokinetic research, and residue analysis using mass spectrometry-based methods. This document outlines a plausible synthetic route, detailed experimental protocols, and thorough characterization methodologies.

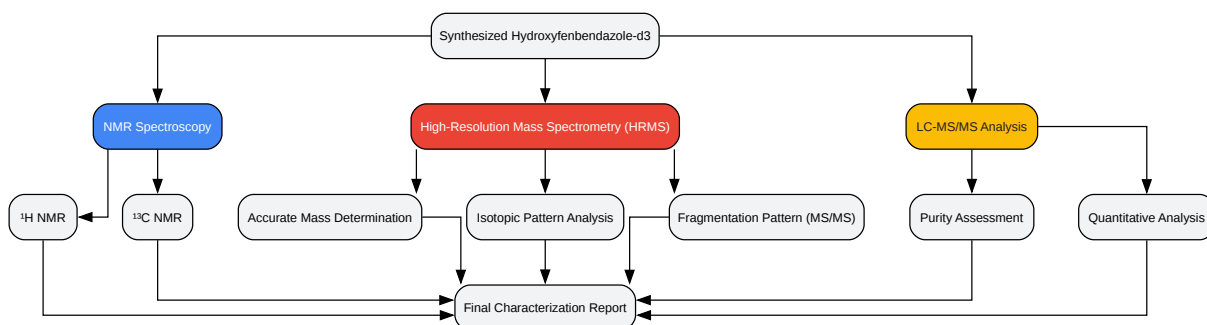
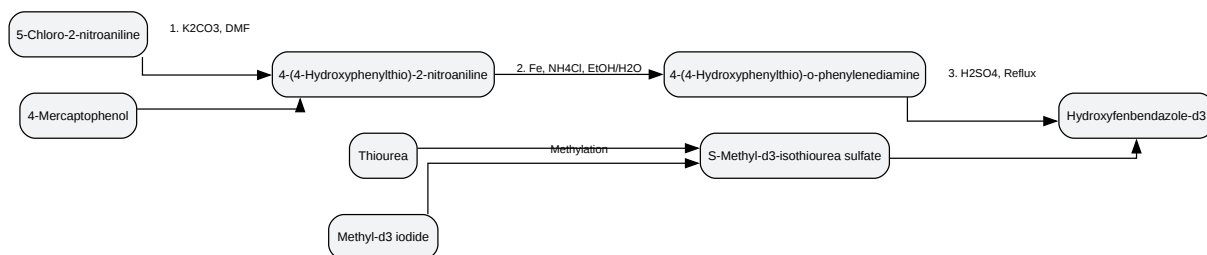
Physicochemical Properties

A summary of the key physicochemical properties of **Hydroxyfenbendazole-d3** is presented in the table below.

Property	Value
IUPAC Name	methyl-d3 (6-((4-hydroxyphenyl)thio)-1H-benzo[d]imidazol-2-yl)carbamate[1]
Synonyms	Hydroxyfenbendazole-D3, [5-(4-Hydroxyphenyl-sulfanyl)-1H-benzo-imidazol-2-yl]-carbamic acid methyl-D3 ester
CAS Number	1596379-07-5[2]
Molecular Formula	C ₁₅ H ₁₀ D ₃ N ₃ O ₃ S[3]
Molecular Weight	318.37 g/mol [3]
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, methanol, acetonitrile[2]

Synthesis of Hydroxyfenbendazole-d3

The synthesis of **Hydroxyfenbendazole-d3** is a multi-step process that involves the preparation of key intermediates followed by the construction of the benzimidazole core and the introduction of the deuterated methyl carbamate group. The proposed synthetic pathway is illustrated below.



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References

- [1. Fenbendazole | C15H13N3O2S | CID 3334 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Determination of fenbendazole and oxfendazole in liver and muscle using liquid chromatography-mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. fenbenqhp.com \[fenbenqhp.com\]](#)
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